Application Note: 1,4-Diazepan-5-ones in Pharmaceutical Research

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Compound of Interest

Compound Name:	*4-Benzyl-1,4-diazepan-5-one hydrochloride*
CAS No.:	*1211513-59-5*
Cat. No.:	*B1444567*

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Executive Summary

The 1,4-diazepan-5-one (homopiperazin-5-one) scaffold represents a "privileged structure" in modern medicinal chemistry. Unlike its rigid benzo-fused cousins (benzodiazepines), this seven-membered lactam offers a unique balance of conformational constraint and modular flexibility. It is best known as the synthetic precursor and structural core of Suvorexant (Belsomra®), a dual orexin receptor antagonist. Beyond insomnia therapeutics, this scaffold serves as a critical peptidomimetic template, capable of mimicking

-turns in proteins, thus stabilizing bioactive conformations for kinase inhibition and GPCR modulation.

Structural Biology & Pharmacophore Modeling

Conformational Dynamics

The 1,4-diazepan-5-one ring does not adopt a planar structure.[1] Instead, it exists primarily in a twisted chair or boat-like conformation. This puckering is thermodynamically advantageous for drug design because:

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- Vectorial Projection: It allows substituents (e.g., at the C7 position) to adopt distinct axial or equatorial orientations, maximizing specific hydrophobic interactions within a binding pocket.
- Peptide Turn Mimicry: The N-1 to C-5 vector mimics the

  to

  backbone distance of a

  -turn, making it an excellent scaffold for disrupting protein-protein interactions (PPIs).

Pharmacophore Mapping (Suvorexant Case Study)

In the context of Orexin Receptor antagonism, the 1,4-diazepane core acts as a central spacer. It positions two aromatic "wings" (a benzoxazole and a triazolyl-benzene) at a precise distance to span the receptor's binding crevice.

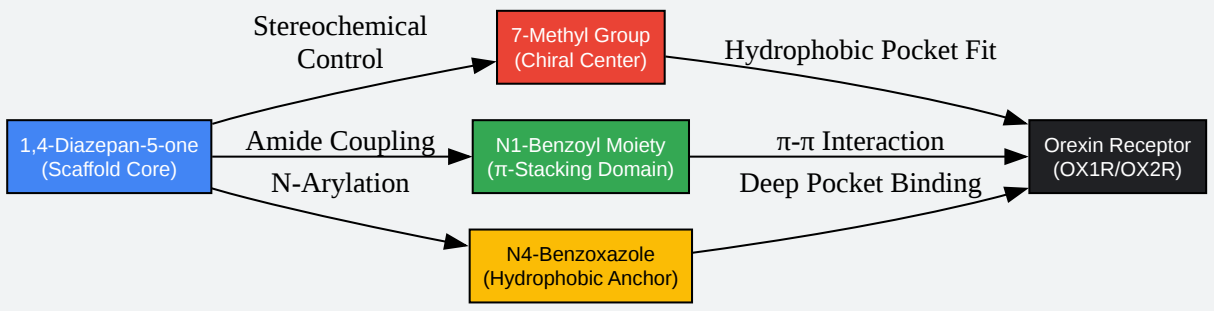

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Figure 1: Pharmacophore dissection of Suvorexant-like analogs, illustrating how the central diazepane core orchestrates binding interactions.

Synthetic Methodologies

The synthesis of the 1,4-diazepan-5-one core is the critical bottleneck. The protocol below details a robust, scalable route via Michael Addition followed by Lactamization. This method avoids expensive chiral chromatography by allowing for early-stage introduction of chirality.

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Protocol A: Synthesis of (7R)-7-Methyl-1,4-diazepan-5-one

Objective: To synthesize the chiral core scaffold used in Suvorexant.[2] Scale: Gram-scale (10 mmol).

Reagents & Materials:

- (2R)-Propane-1,2-diamine (Chiral diamine source)
- Methyl acrylate (Michael acceptor)
- Methanol (Solvent)
- Sodium Methoxide (NaOMe) in MeOH (Base catalyst)
- Di-tert-butyl dicarbonate (Boc2O) (Optional for N-protection)

Step-by-Step Workflow:

- Michael Addition (Kinetic Control):
  - Dissolve (2R)-propane-1,2-diamine (1.0 eq) in anhydrous MeOH at 0°C.
  - Add Methyl acrylate (1.0 eq) dropwise over 60 minutes. Note: Slow addition prevents bis-alkylation.
  - Allow the mixture to warm to room temperature (RT) and stir for 4 hours.
  - Checkpoint: Monitor by LC-MS. Target mass [M+H]+ corresponds to the linear diamine-ester adduct.
- Cyclization (Lactamization):
  - Critical Step: Dilution is key to favor intramolecular cyclization over intermolecular polymerization.
  - Dilute the reaction mixture with MeOH to a concentration of <0.05 M.

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- Add NaOMe (0.5 eq) and reflux for 16–24 hours.
- Observation: The formation of the 7-membered ring is thermodynamically driven but kinetically slow.

- Work-up & Purification:
  - Concentrate the solvent under reduced pressure.
  - Dissolve residue in DCM/Water. Extract aqueous layer with DCM (3x).
  - Dry organics over MgSO4 and concentrate.
  - Purification: Recrystallization from EtOAc/Hexanes or Flash Column Chromatography (DCM:MeOH 9:1).
- Validation:
  - 1H NMR (CDCl3): Look for the diagnostic diastereotopic protons of the diazepane ring (broad multiplets around 2.5–3.5 ppm) and the doublet for the C7-methyl group.

Protocol B: Elaboration to Suvorexant (Overview)

Once the 1,4-diazepan-5-one is formed, it serves as the branch point:

- Reduction: The ketone (C5) is reduced (e.g., LiAlH4 or BH3·THF) to yield the 1,4-diazepane. [2]
- Functionalization: The secondary amines at N1 and N4 are sequentially functionalized via nucleophilic aromatic substitution (SnAr) and amide coupling.

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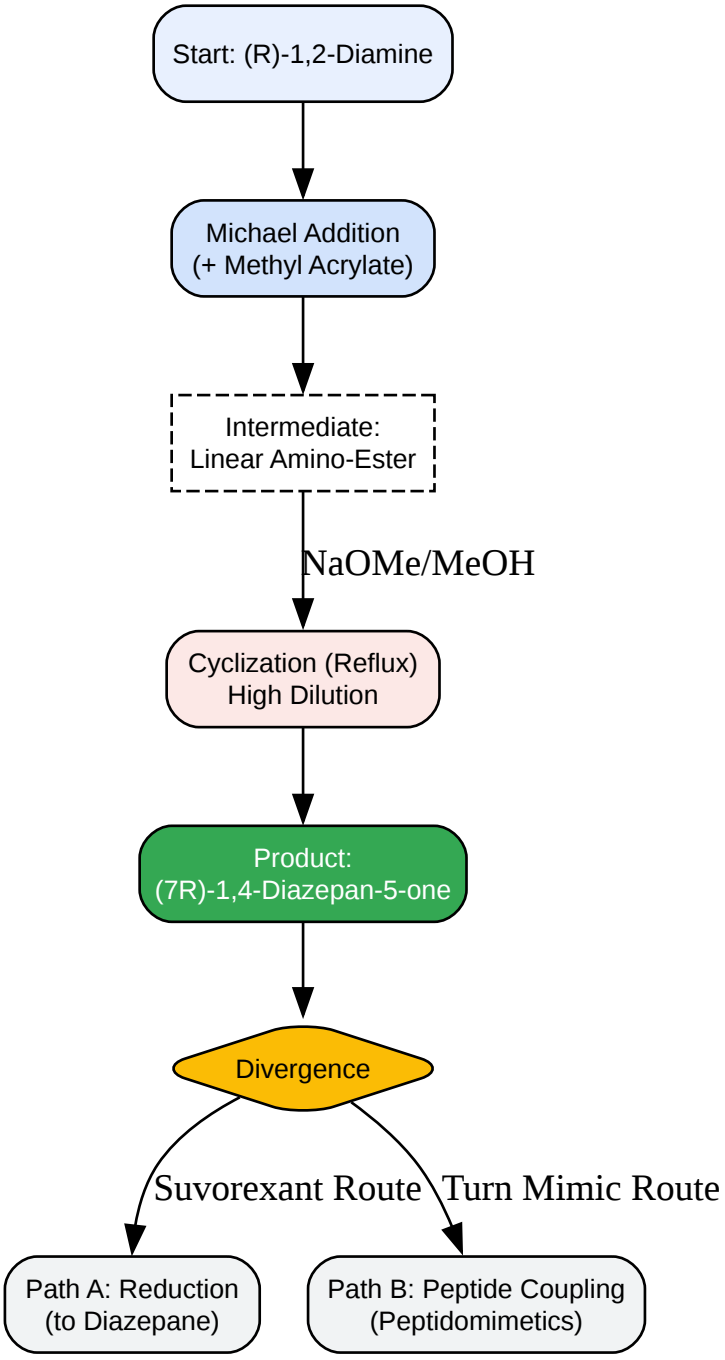

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Figure 2: Synthetic workflow for the generation of the 1,4-diazepan-5-one scaffold and its downstream applications.

Biological Assay Protocols

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To validate the activity of derivatives synthesized from this scaffold, a functional GPCR assay is required.

Protocol C: Orexin Receptor (OX1R/OX2R) Calcium Mobilization Assay (FLIPR)

Objective: Determine the IC50 of 1,4-diazepane derivatives against Orexin A-induced calcium flux. Principle: OX1R is Gq-coupled. Activation triggers intracellular Ca2+ release, measurable via fluorescent dye.

Materials:

- CHO-K1 cells stably expressing human OX1R or OX2R.
- Fluo-4 AM (Calcium indicator dye).
- Orexin A (Agonist control).
- Probenecid (Inhibits dye efflux).
- FLIPR Tetra or FlexStation (Molecular Devices).

Procedure:

- Cell Plating:
  - Plate CHO-OX1R cells (10,000 cells/well) in black-wall, clear-bottom 384-well plates.
  - Incubate overnight at 37°C, 5% CO2.
- Dye Loading:
  - Remove media. Add 20 µL of Dye Loading Buffer (HBSS + 20 mM HEPES + 2.5 mM Probenecid + 4 µM Fluo-4 AM).
  - Incubate for 60 minutes at 37°C.
- Compound Addition:

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- Prepare serial dilutions of the 1,4-diazepane test compounds in DMSO (final assay concentration <1%).
- Add compounds to cells and incubate for 15 minutes (Antagonist Mode).

- Agonist Challenge & Measurement:
  - Place plate in FLIPR instrument.
  - Inject Orexin A (at EC80 concentration, typically 10 nM).
  - Read: Monitor fluorescence (Ex 488 nm / Em 525 nm) continuously for 120 seconds.
- Data Analysis:
  - Calculate Max - Min fluorescence units (RFU).
  - Normalize to Vehicle (0% inhibition) and Control Antagonist (100% inhibition).
  - Fit data to a 4-parameter logistic equation to determine IC50.

Quantitative Data Summary: Scaffold Comparison

The following table highlights why the 1,4-diazepan-5-one is superior to other scaffolds for specific applications.

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Feature	1,4-Diazepan-5-one	1,4-Benzodiazepine	Piperazine
Ring Size	7-membered	7-membered (Fused)	6-membered
Flexibility	Moderate (Twist-Chair)	Rigid (Planar/Puckered)	Rigid (Chair)
Chirality	Easily introduced (C2/C7)	Difficult (requires chiral auxiliary)	Achiral (usually)
Peptide Mimicry	-Turn	-Turn	None
Solubility	High (sp3 character)	Low (Aromatic)	High
Key Drug	Suvorexant	Diazepam	Imatinib

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